

# Best practices for maintaining Isotrak calibration sources

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## *Compound of Interest*

Compound Name: Isotrak

Cat. No.: B13740967

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## Isotrak Calibration Sources: Technical Support Center

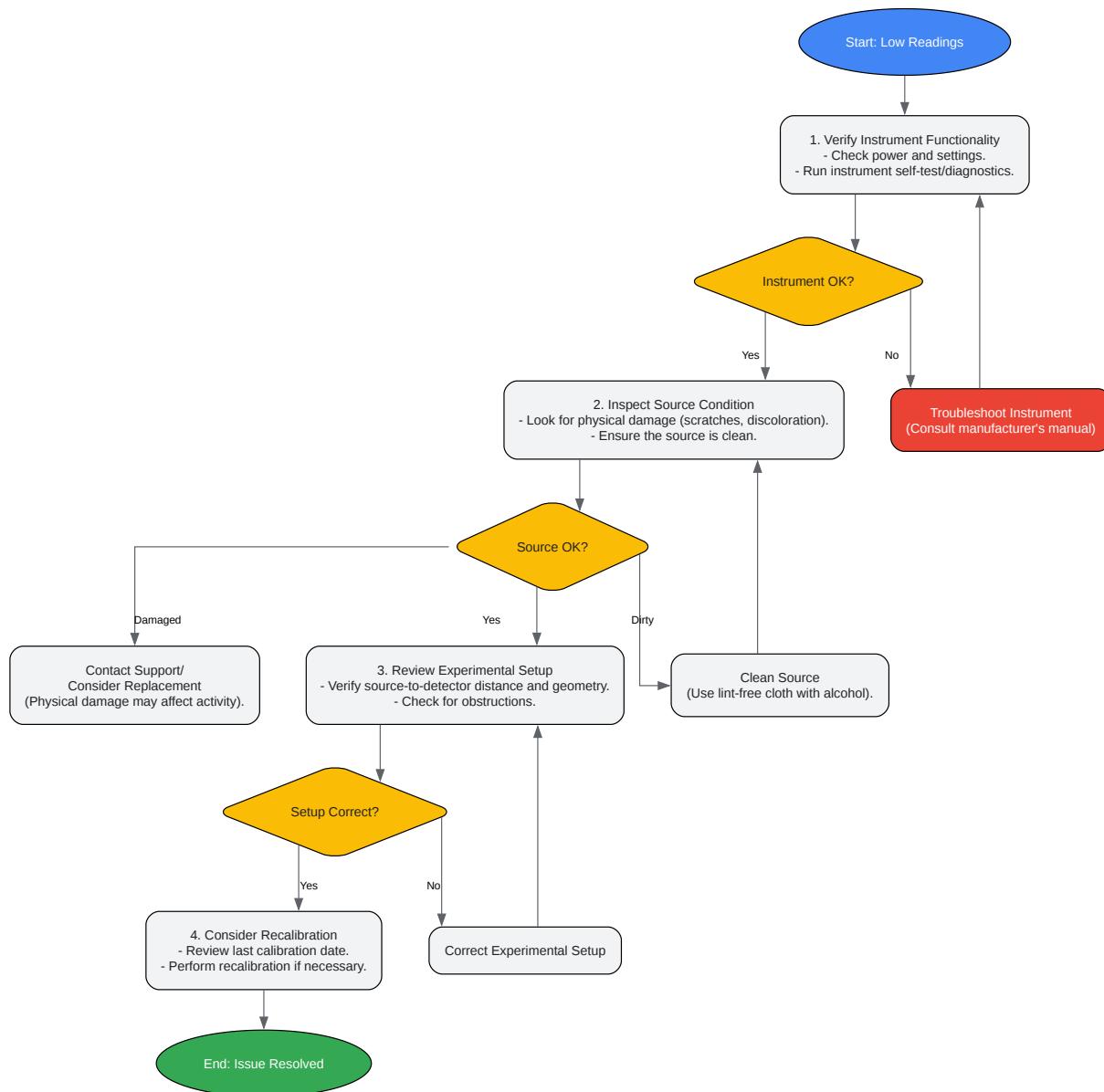
This technical support center provides researchers, scientists, and drug development professionals with best practices for maintaining and troubleshooting Isotrak calibration sources.

## Troubleshooting Guide

This guide addresses specific issues that may arise during the use of Isotrak calibration sources.

Question: My measurement readings are lower than expected. What should I do?

Answer: Low measurement readings can be caused by several factors. Follow this troubleshooting workflow to identify the issue:

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### Troubleshooting Workflow for Low Readings

Question: I've noticed a discoloration on the surface of my source. Is this a problem?

Answer: Discoloration, such as a red-brown film on radium sources, has been reported.[\[1\]](#)

While not always indicative of a leak, it should be investigated. A wipe test is recommended to check for removable contamination. If the wipe test is positive, the source should be withdrawn from use and disposed of according to your institution's radiation safety protocols.

Question: My alpha spectrometer is showing broadened peaks. Could the source be the cause?

Answer: Yes, the condition of the alpha source can affect spectral quality. Isotrak alpha spectroscopy sources are designed to have a minimal deposit mass to reduce peak broadening.[\[2\]](#) However, any material on the source's active surface can degrade the spectrum.[\[2\]](#) Ensure the source is clean and free of any foreign material. Abrasion of the surface can also damage the active deposit.[\[2\]](#)

## Frequently Asked Questions (FAQs)

### General Handling and Storage

Question: What are the best practices for storing Isotrak calibration sources?

Answer: Proper storage is crucial for maintaining the integrity of your Isotrak sources.

- Storage Container: Always keep sources in their original storage box when not in use.[\[3\]](#)
- Environmental Conditions: Store sources away from direct sunlight and high humidity environments to prevent degradation.[\[3\]](#)[\[4\]](#) For C-14 sources, this is particularly important to prevent carbon exchange with the atmosphere.[\[3\]](#)
- Security: Radioactive materials, including sealed sources, should be locked in a secured container or storage area when not in use.[\[5\]](#)

Question: How should I clean my Isotrak source?

Answer: Sources may be cleaned by gently wiping the surface with a lint-free cloth moistened with alcohol.[\[3\]](#)[\[6\]](#) It is critical to not use detergents or abrasive compounds like metal polish, as these can remove the radioactive material.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[2\]](#)

## Maintenance and Lifespan

Question: What is the recommended useful life of an Isotrak source?

Answer: While the useful life can be limited by the half-life of the radionuclide, it is considered good working practice to renew sources within 10 years due to regular improvements in source design and measurement techniques.[\[3\]](#)[\[6\]](#)[\[4\]](#)[\[8\]](#)

Question: How often should my Isotrak sources be recalibrated?

Answer: Sources should be recalibrated at regular intervals in accordance with national recommendations and your internal quality management system.[\[3\]](#)[\[7\]](#)

## Safety

Question: What personal protective equipment (PPE) should I wear when handling Isotrak sources?

Answer: When handling radioactive sources, it is recommended to wear a lab coat, safety glasses, and disposable gloves (e.g., nitrile or rubber).[\[9\]](#) Ensure your lab coat is closed and that you are not wearing open-toed shoes.[\[9\]](#)

Question: Can I eat or drink in the laboratory where Isotrak sources are used?

Answer: No, eating, drinking, and the storage of food or beverages are strictly prohibited in any area where radioactive materials are used or stored.[\[5\]](#)[\[9\]](#)[\[10\]](#)

## Quantitative Data Summary

The following table summarizes key quantitative specifications for Isotrak calibration sources.

Parameter	Specification	Source(s)
Uncertainty (Class 2 Sources)	$\leq \pm 5\%$ ( $k=2$ )	[3][7]
Uncertainty (Working Sources)	$\leq \pm 10\%$ ( $k=2$ )	[7]
Uncertainty (Natural Uranium Sources)	$\pm 10\%$	[3][7]
Maximum Deviation from Nominal Activity	$\pm 30\%$ (unless otherwise specified)	[3][7][2][8]
Recommended Renewal Period	10 years	[3][6][4][8]

## Experimental Protocols

### Protocol: Wipe Test for Removable Contamination

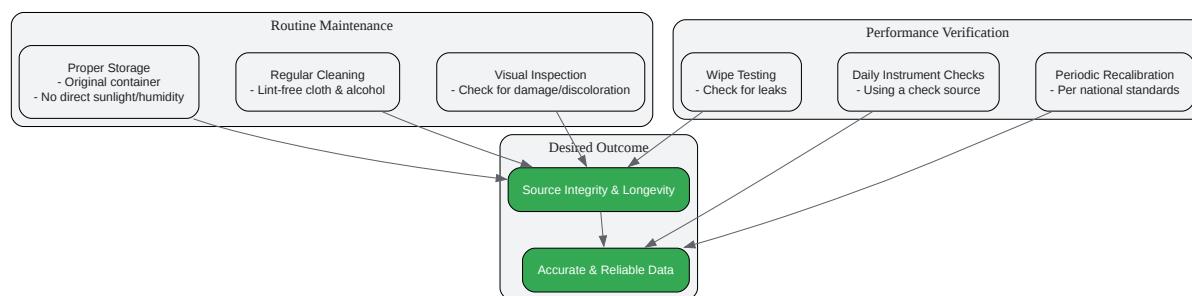
This protocol is a standard procedure to check for leakage from a sealed radioactive source.

#### Methodology:

- Preparation:
  - Prepare a work area with absorbent paper.
  - Don appropriate PPE (lab coat, gloves, safety glasses).
  - Label a vial or planchet for the wipe sample.
- Procedure:
  - Using forceps, take a piece of filter paper or a cotton swab moistened with alcohol.
  - Gently wipe the entire surface of the calibration source.
  - Place the wipe sample into the labeled vial or on the planchet.
- Analysis:

- Analyze the sample using a suitable radiation detection instrument (e.g., liquid scintillation counter for alpha/beta emitters, NaI detector for gamma emitters).[10]
- Interpretation:
  - If the measured activity is above the background level, it indicates removable contamination. The source should be considered leaking and must be removed from service immediately. Follow your institution's procedures for managing leaking sources.

## Logical Relationships



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### Best Practices for Source Maintenance

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